

# What are the physical and chemical properties of ethyl cyanoformate?

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## Compound of Interest

Compound Name: Ethyl cyanoformate

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## Ethyl Cyanoformate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the physical, chemical, and reactive properties of **ethyl cyanoformate**. The information is curated for professionals in research, scientific, and drug development fields, offering a centralized resource for key data and methodologies.

### Core Physical and Chemical Properties

**Ethyl cyanoformate** (CAS No: 623-49-4) is a colorless to pale yellow liquid with a pungent odor.<sup>[1][2]</sup> It is a versatile reagent in organic synthesis, primarily utilized for the introduction of cyano and ethoxycarbonyl groups.<sup>[3]</sup>

### Table 1: General and Physical Properties of Ethyl Cyanoformate

Property	Value	References
Molecular Formula	C <sub>4</sub> H <sub>5</sub> NO <sub>2</sub>	[4]
Molecular Weight	99.09 g/mol	[4]
Appearance	Clear, colorless liquid	[1][4]
Density	1.003 g/mL at 25 °C	[5]
Boiling Point	115-116 °C	[5]
Flash Point	24 °C (75.2 °F) - closed cup	[6]
Refractive Index (n <sub>20/D</sub> )	1.381	[5]
Solubility	Miscible with chloroform and methanol. Limited solubility in water.	[7]

**Table 2: Spectroscopic Data for Ethyl Cyanoformate**

Spectroscopic Data	Key Features	References
<sup>1</sup> H NMR (300 MHz, CDCl <sub>3</sub> )	δ 4.41 (q, J=7.2 Hz, 2H), 1.39 (t, J=7.2 Hz, 3H)	[8]
<sup>13</sup> C NMR	Data not explicitly found in a consolidated source, but expected peaks would correspond to the ethyl and cyanoformate groups.	
Infrared (IR) Spectroscopy	Characteristic peaks around 2250 cm <sup>-1</sup> (C≡N stretch) and 1750-1760 cm <sup>-1</sup> (C=O stretch).	[9][10]
Mass Spectrometry (GC-MS)	Molecular ion peak (M <sup>+</sup> ) at m/z 99. Major fragments observed at m/z 54, 29, and 28.	[4][11]

## Chemical Reactivity and Applications

**Ethyl cyanoformate** is a reactive compound primarily used in organic synthesis.<sup>[6]</sup> Its reactivity is centered around the electrophilic carbonyl carbon and the cyano group.

Key Reactions:

- **Cyanation Agent:** It serves as a source of the cyanide ion for the cyanation of various substrates, including activated olefins and carbonyl compounds.<sup>[12]</sup>
- **Nucleophilic Attack:** The carbonyl group is susceptible to nucleophilic attack.<sup>[13]</sup>
- **Cycloaddition Reactions:** It can act as a dipolarophile in [3+2] cycloaddition reactions with cycloimmonium salts to synthesize imidazo[1,2-a]pyridines.<sup>[3]</sup> Depending on the substrate, it can also act as a cyano or ethoxycarbonyl donor.
- **Reaction with Amines:** Acid-catalyzed reactions with aromatic amines can yield N-substituted amidinoformic acids or ethyl 4-quinazalone-2-carboxylates.

The versatility of **ethyl cyanoformate** makes it a valuable building block in the synthesis of pharmaceuticals and agrochemicals.<sup>[6]</sup>

## Experimental Protocols

### Synthesis of Ethyl Cyanoformate

A common method for the synthesis of **ethyl cyanoformate** involves the reaction of ethyl chloroformate with a cyanide source. The following is a generalized protocol based on patented procedures.

Materials:

- Ethyl chloroformate
- Trimethylsilyl nitrile (or other suitable cyanide source like methyltricyanosilane)
- Catalyst: 1,4-diazabicyclo[2.2.2]octane (DABCO)
- Dry, inert reaction vessel
- Nitrogen atmosphere apparatus

- Distillation apparatus

Procedure:

- Under a dry nitrogen atmosphere, add ethyl chloroformate and a catalytic amount of 1,4-diazabicyclo[2.2.2]octane to a dry reaction vessel.[\[9\]](#)
- Cool the stirred mixture to approximately 20°C using a water bath.[\[9\]](#)
- Add trimethylsilyl nitrile dropwise over approximately 1 hour, maintaining the temperature between 20-30°C.[\[9\]](#)
- Allow the reaction to proceed to completion (typically 2-3 hours).[\[14\]](#)
- Isolate the crude **ethyl cyanoformate** by removing the trimethylsilyl chloride by-product via distillation under reduced pressure.[\[9\]](#)
- Purify the **ethyl cyanoformate** by fractional distillation under reduced pressure.[\[10\]](#)[\[15\]](#)

## Purification

The primary method for purifying **ethyl cyanoformate** is distillation under reduced pressure to prevent decomposition.[\[10\]](#)[\[15\]](#)

## Analysis by GC-MS

While a specific, detailed protocol for the analysis of **ethyl cyanoformate** was not found, a general gas chromatography-mass spectrometry (GC-MS) method can be adapted for purity assessment and identification.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS).
- A non-polar capillary column (e.g., DB-5MS or equivalent) is suitable for separation.[\[16\]](#)

General Parameters (to be optimized):

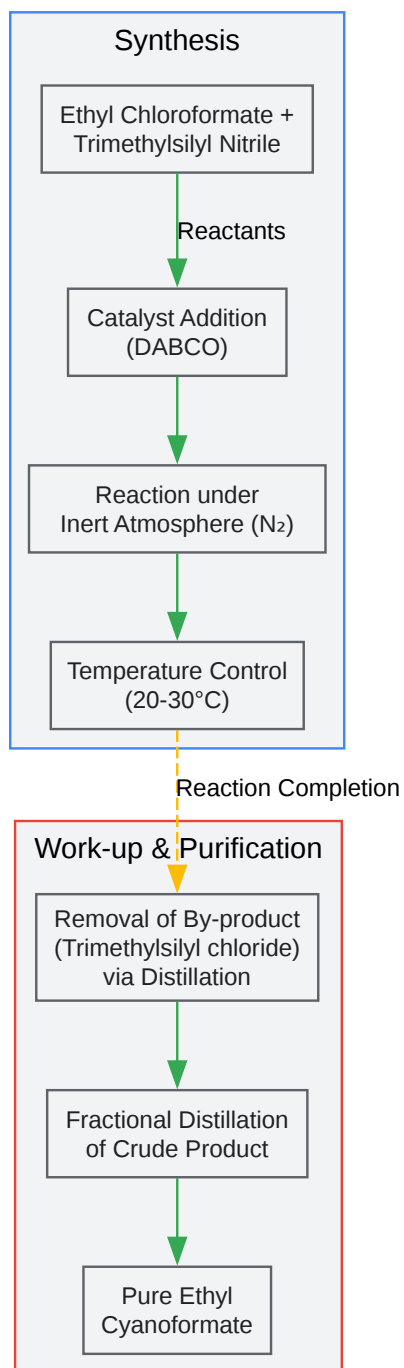
- Injector Temperature: 260°C[\[16\]](#)

- Oven Temperature Program: Start at a low temperature (e.g., 80°C), hold for a few minutes, then ramp at a controlled rate (e.g., 10°C/min) to a final temperature (e.g., 280°C) and hold.  
[16]
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).[16]
- MS Detector: Scan a mass range appropriate for the expected compound and fragments (e.g., m/z 30-200).

## Visualized Workflow and Reaction Pathway

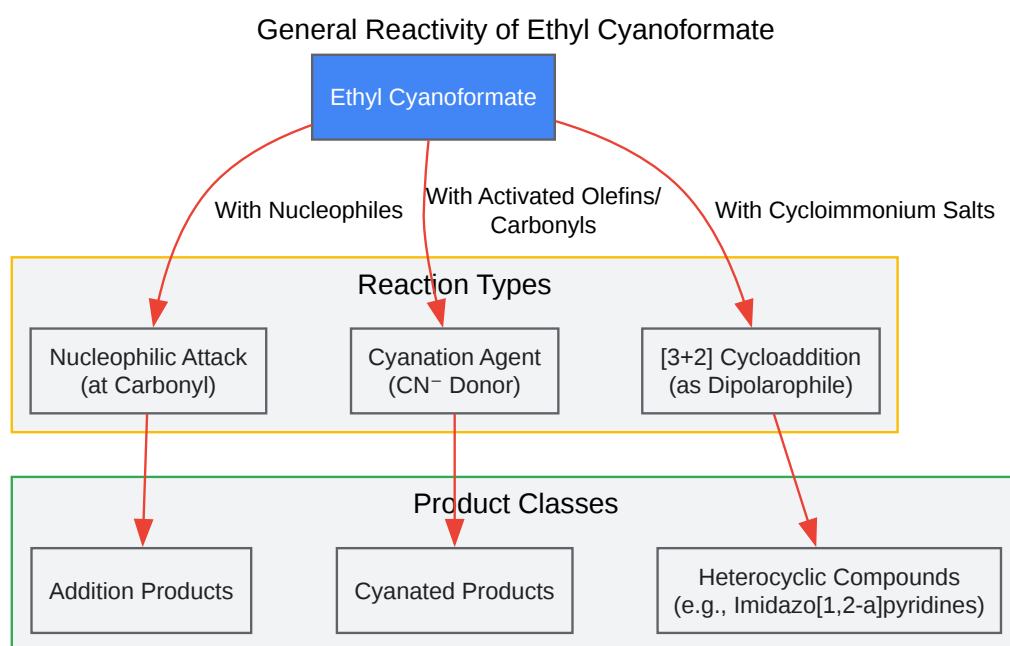
### Synthesis and Purification Workflow

## Workflow for Ethyl Cyanoformate Synthesis and Purification

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Caption: A flowchart illustrating the key stages in the synthesis and purification of **ethyl cyanoformate**.

## General Reactivity Pathway



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Caption: A diagram showing the primary modes of chemical reactivity for **ethyl cyanoformate**.

## Safety and Handling

**Ethyl cyanoformate** is a flammable liquid and vapor.<sup>[1]</sup> It is toxic if swallowed, in contact with skin, or if inhaled.<sup>[17]</sup> It may cause irritation to the eyes, skin, and respiratory tract.<sup>[1]</sup> The compound is also moisture-sensitive and may decompose upon exposure to moist air or water.<sup>[1]</sup>

Precautionary Measures:

- Handle in a well-ventilated area, preferably in a fume hood.[1]
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[17]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][2]
- Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][17]
- Ground and bond containers when transferring material to prevent static discharge.[1]

In case of exposure, immediate medical attention is advised. For spills, use a non-combustible absorbent material and dispose of it as hazardous waste.[17]

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